

Commercial Availability and Sourcing of 1-Ethyl-3-iodobenzene: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **1-Ethyl-3-iodobenzene**

Cat. No.: **B3049051**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial suppliers and availability of **1-Ethyl-3-iodobenzene** (CAS No. 19164-77-3), a key reagent in organic synthesis. This document is intended to assist researchers, scientists, and professionals in the drug development field in sourcing this chemical compound for their laboratory and manufacturing needs.

Introduction to 1-Ethyl-3-iodobenzene

1-Ethyl-3-iodobenzene is an aromatic organic compound with the molecular formula C_8H_9I .^[1] Its structure, featuring an ethyl group and an iodine atom on a benzene ring, makes it a versatile building block in a variety of chemical reactions, particularly in the synthesis of complex organic molecules and pharmaceutical intermediates. The presence of the iodo- group allows for various cross-coupling reactions, such as Suzuki and Sonogashira couplings, which are fundamental in the construction of carbon-carbon and carbon-heteroatom bonds.

Commercial Suppliers and Product Specifications

A number of chemical suppliers offer **1-Ethyl-3-iodobenzene** in various quantities and purities. The following table summarizes the offerings from several prominent suppliers. Please note that pricing and availability are subject to change and it is recommended to consult the suppliers' websites for the most current information.

Supplier	CAS Number	Molecular Formula	Available Quantities	Purity	Pricing
Oakwood Chemical	19164-77-3	C ₈ H ₉ I	1g, 5g, 25g, 100g	Not explicitly stated on product page, Certificate of Analysis available.	Pricing available on website.
BLD Pharm	19164-77-3	C ₈ H ₉ I	Various sizes available, including 100g.	Not explicitly stated on product page, analytical data (NMR, HPLC, etc.) available.	Pricing may require inquiry.
ChemicalBook	19164-77-3	C ₈ H ₉ I	Lists various suppliers with quantities such as 10g.	Purity may vary by supplier, with some listing 95%+.	Pricing varies by supplier.
Matrix Fine Chemicals	19164-77-3	C ₈ H ₉ I	Small and large quantities available.	Not explicitly stated, requires quote request.	Available upon request.
Parchem	19164-77-3	C ₈ H ₉ I	Bulk and research quantities.	Not explicitly stated, requires quote request.	Available upon request.
Smolecule	19164-77-3	C ₈ H ₉ I	Not specified.	Not specified.	Not specified.

Purity and Analytical Data

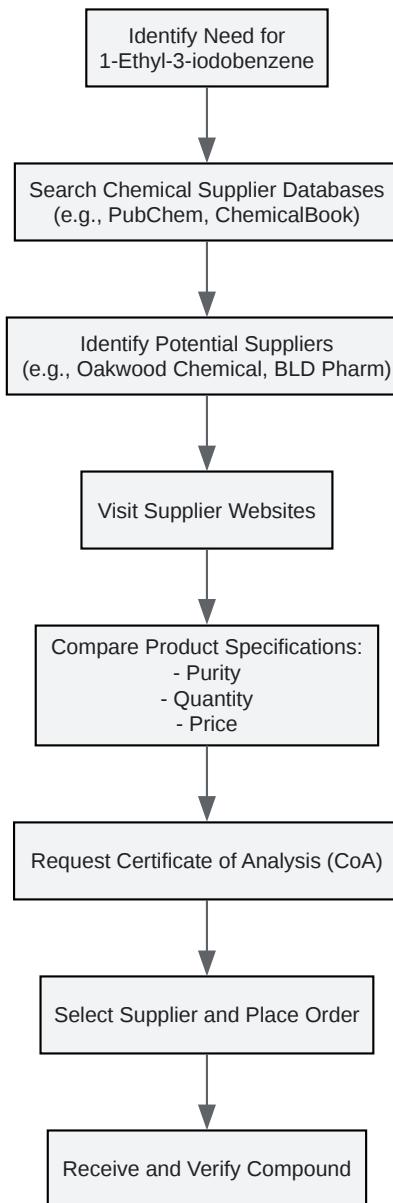
For research and drug development purposes, the purity of starting materials is of paramount importance. While not always explicitly stated on the product listing, most reputable suppliers provide a Certificate of Analysis (CoA) upon request or with a purchase. This document contains detailed information about the specific batch of the chemical, including its purity as determined by analytical techniques such as Gas Chromatography (GC) or High-Performance Liquid Chromatography (HPLC), and structural confirmation via Nuclear Magnetic Resonance (NMR) spectroscopy.^[2] Researchers are strongly encouraged to obtain and review the CoA before using the chemical in their experiments.

Experimental Protocols and Signaling Pathways

It is important to note that this guide focuses on the commercial availability of **1-Ethyl-3-iodobenzene**. As such, detailed experimental protocols for specific reactions or the elucidation of signaling pathways involving this compound are beyond the scope of this document. Researchers should refer to peer-reviewed scientific literature and established laboratory procedures for methodologies related to their specific research objectives.

Logical Workflow for Sourcing **1-Ethyl-3-iodobenzene**

The following diagram illustrates a logical workflow for sourcing **1-Ethyl-3-iodobenzene** for research and development.



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Caption: A flowchart outlining the process of sourcing **1-Ethyl-3-iodobenzene**.

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References

- 1. 1-Ethyl-3-iodobenzene | C8H9I | CID 14534452 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 19164-77-3|1-Ethyl-3-iodobenzene|BLD Pharm [bldpharm.com]
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